

# Decoding the Amoxicillin D4 Certificate of Analysis: A Technical Guide

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## Compound of Interest

Compound Name: Amoxicillin D4

Cat. No.: B1151948

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated internal standard like **Amoxicillin D4** is a critical document. It provides the necessary assurance of the material's identity, purity, and quality, which is paramount for the accuracy and reliability of bioanalytical and pharmacokinetic studies. This in-depth guide explains the core components of an **Amoxicillin D4** CoA, complete with detailed experimental protocols and data interpretation.

**Amoxicillin D4**, a deuterium-labeled version of the antibiotic amoxicillin, is primarily used as an internal standard in quantitative analysis by mass spectrometry.<sup>[1][2][3]</sup> Its chemical name is (2S,5R,6R)-6-[[[(2R)-2-amino-2-(4-hydroxyphenyl)-2,3,5,6-d<sub>4</sub>]acetamido]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid.<sup>[4][5]</sup> The deuterium labeling results in a higher molecular weight than the unlabeled amoxicillin, allowing for its differentiation in mass spectrometry-based assays.

## Summary of Key Analytical Data

The following tables summarize the typical quantitative data found on an **Amoxicillin D4** Certificate of Analysis.

Table 1: General Information

Parameter	Typical Specification
Product Name	Amoxicillin D4
CAS Number	2673270-36-3
Molecular Formula	C <sub>16</sub> H <sub>15</sub> D <sub>4</sub> N <sub>3</sub> O <sub>5</sub> S
Molecular Weight	369.4 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol

Table 2: Quality Control and Purity Analysis

Analytical Test	Specification	Purpose
Identity ( <sup>1</sup> H-NMR)	Conforms to structure	Confirms the chemical structure of the molecule.
Identity (Mass Spec)	Conforms to structure	Confirms the molecular weight and isotopic enrichment.
Chromatographic Purity (HPLC)	≥98%	Determines the percentage of the desired compound.
Isotopic Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )	Ensures a high degree of deuterium incorporation.
Residual Solvents (GC-MS)	Meets USP <467> limits	Quantifies any remaining solvents from the synthesis process.
Water Content (Karl Fischer)	≤ 2.0%	Determines the amount of water present in the material.

## Detailed Experimental Protocols

The accuracy of the data presented in a CoA is directly dependent on the rigor of the experimental methods employed. Below are detailed protocols for the key analytical tests

performed on **Amoxicillin D4**.

## High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method separates **Amoxicillin D4** from any impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 µm particle size) is commonly used.
- Mobile Phase: A typical mobile phase consists of a mixture of a phosphate buffer and a polar organic solvent like acetonitrile or methanol. A common composition is a gradient of acetonitrile in a potassium phosphate buffer (pH 5.0).
- Flow Rate: A flow rate of 1.0 mL/min is often employed.
- Detection: UV detection at 230 nm or 283 nm is suitable for amoxicillin.
- Sample Preparation: A stock solution of **Amoxicillin D4** is prepared by dissolving a precisely weighed amount in the mobile phase to a known concentration (e.g., 1 mg/mL).
- Procedure: The prepared sample is injected into the HPLC system. The retention time of the main peak corresponding to **Amoxicillin D4** is recorded. The purity is calculated by dividing the area of the main peak by the total area of all peaks in the chromatogram.

## Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is used to confirm the molecular weight of **Amoxicillin D4** and to assess its isotopic enrichment.

- Instrumentation: A high-resolution mass spectrometer, often coupled with a liquid chromatography system (LC-MS).
- Ionization Mode: Electrospray ionization (ESI) in positive or negative ion mode is commonly used.

- **Analysis:** The sample is introduced into the mass spectrometer, and the mass-to-charge ratio ( $m/z$ ) of the ions is measured. For **Amoxicillin D4**, the expected  $[M+H]^+$  ion is at  $m/z$  370.1. The mass spectrum will show a cluster of peaks corresponding to the different deuterated forms (d1-d4).
- **Data Interpretation:** The presence of the correct molecular ion peak confirms the identity of the compound. The relative intensities of the isotopic peaks are used to determine the isotopic purity.

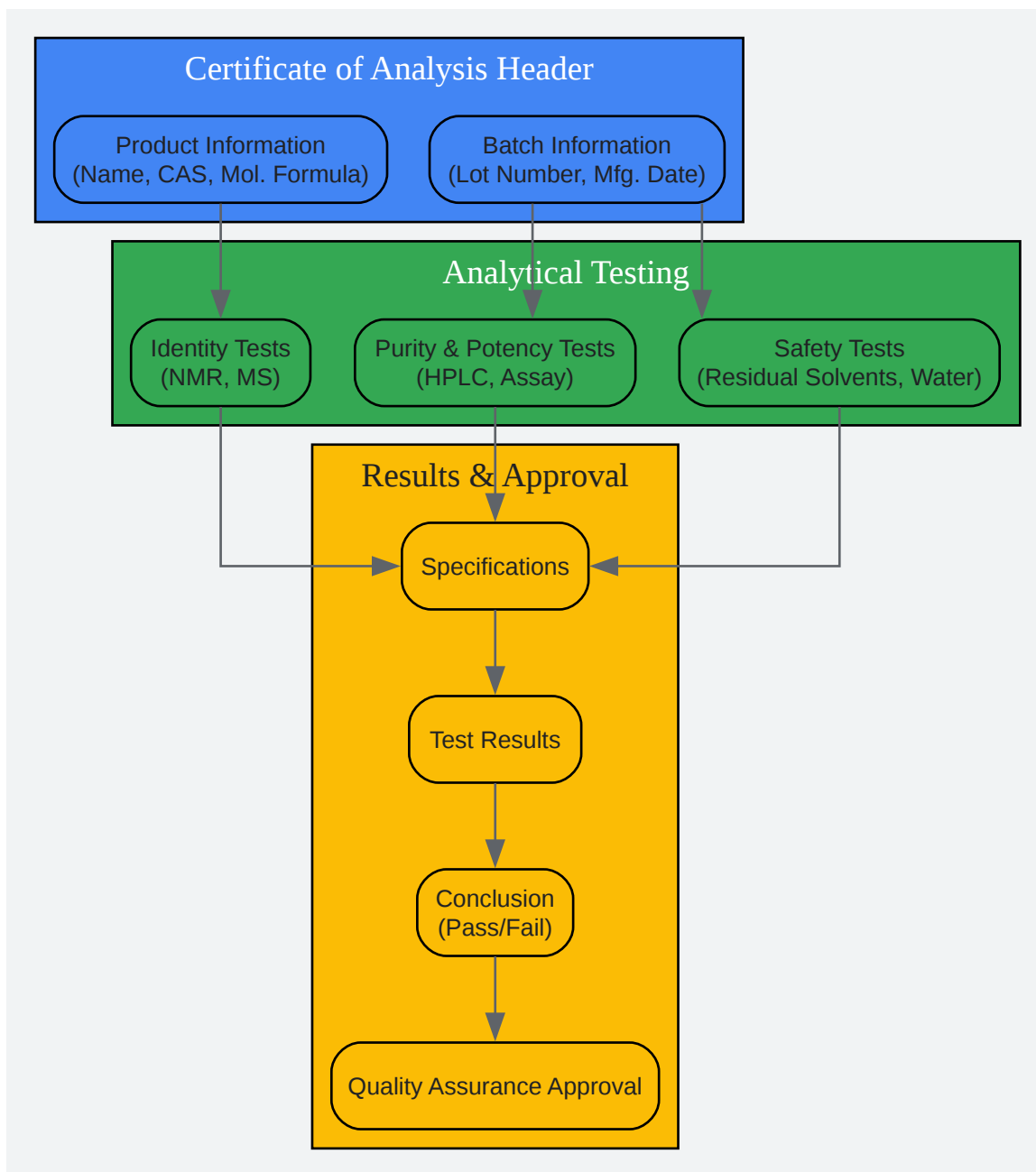
## Nuclear Magnetic Resonance ( $^1\text{H}$ -NMR) Spectroscopy for Structural Confirmation

$^1\text{H}$ -NMR spectroscopy provides detailed information about the chemical structure of the molecule, confirming the identity and integrity of the compound.

- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).
- **Solvent:** A deuterated solvent in which the sample is soluble, such as DMSO- $d_6$  or  $\text{D}_2\text{O}$ .
- **Procedure:** A small amount of the **Amoxicillin D4** sample is dissolved in the deuterated solvent and placed in an NMR tube. The  $^1\text{H}$ -NMR spectrum is acquired.
- **Data Interpretation:** The chemical shifts, splitting patterns, and integration of the peaks in the spectrum are compared to a reference spectrum or the expected structure of **Amoxicillin D4**. The absence of signals from the deuterated positions on the phenyl ring confirms successful labeling.

## Visualizing the Workflow and Structures

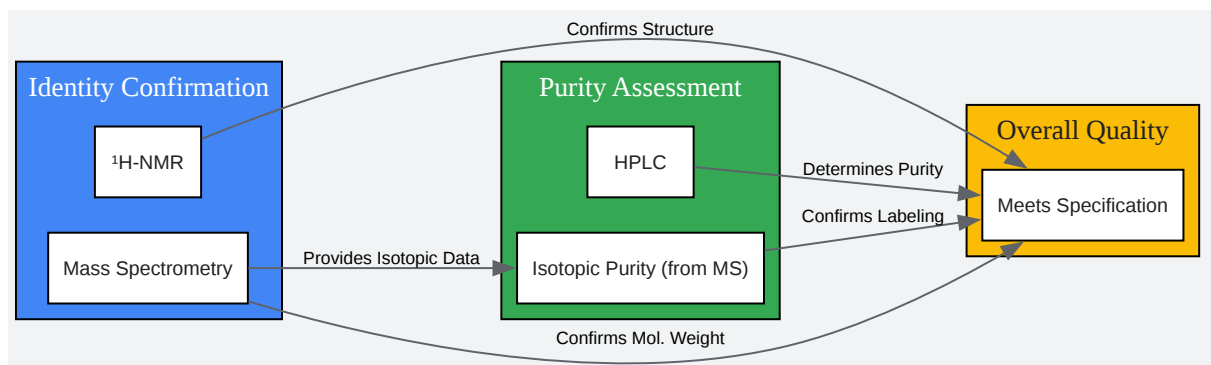
To better understand the relationships between the different components of a Certificate of Analysis and the structure of **Amoxicillin D4**, the following diagrams are provided.



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Caption: Workflow of a typical Certificate of Analysis.

Caption: Chemical Structure of **Amoxicillin D4**.



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Caption: Logical relationship between analytical tests. Caption: Logical relationship between analytical tests.

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